

Personal protective equipment for handling 4,4-Dimethoxytetrahydro-2H-pyran-3-ol

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Compound of Interest

Compound Name: 4,4-Dimethoxytetrahydro-2H-pyran-3-ol

Cat. No.: B169958

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Essential Safety and Handling Guide for 4,4-Dimethoxytetrahydro-2H-pyran-3-ol

For Immediate Reference by Laboratory Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** (CAS No: 104681-92-7). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335) [1]. Therefore, strict adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

| Protection Type | Recommended Equipment |
|-----------------|--|
| Eye and Face | Chemical safety goggles or a face shield. |
| Hand | Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any damage before use. |
| Body | A lab coat or chemical-resistant apron must be worn. |
| Respiratory | Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator may be necessary. |

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of the compound and the safety of laboratory personnel.

Handling Protocol:

- Ventilation: Always handle **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** in a well-ventilated area, preferably within a chemical fume hood[2].
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing by wearing the appropriate PPE.
- Ignition Sources: Keep the compound away from open flames, sparks, and other sources of ignition. Use non-sparking tools when handling[3].
- Static Discharge: Take precautionary measures against static discharge[2].
- Personal Hygiene: Wash hands thoroughly after handling the chemical. Do not eat, drink, or smoke in the work area.

Storage Protocol:

- Container: Store in a tightly closed, properly labeled container[3].

- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents[3][4].
- Segregation: Store away from heat and direct sunlight.

Disposal Plan

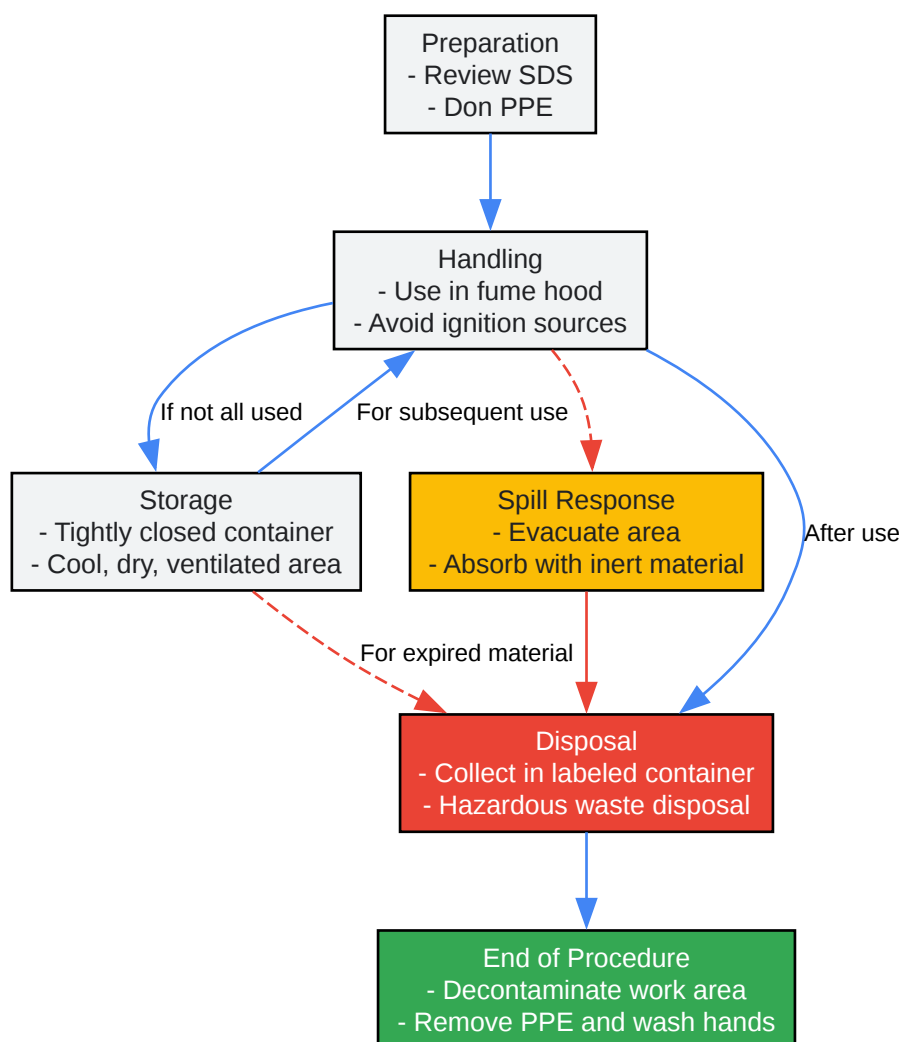
The disposal of **4,4-Dimethoxytetrahydro-2H-pyran-3-ol** and its containers must be conducted in accordance with all applicable local, state, and federal regulations for hazardous waste.

Disposal Protocol:

- Waste Classification: This chemical should be treated as hazardous waste.
- Containerization: Collect waste material in a designated, labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company. Do not dispose of down the drain or in general waste[2].
- Empty Containers: Empty containers may retain product residue and should be disposed of in the same manner as the chemical.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling and disposal of **4,4-Dimethoxytetrahydro-2H-pyran-3-ol**.



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Caption: Workflow for Handling **4,4-Dimethoxytetrahydro-2H-pyran-3-ol**

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References

- 1. 4,4-Dimethoxytetrahydro-2H-pyran-3-ol | C₇H₁₄O₄ | CID 12190988 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 4. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
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Phone: (601) 213-4426

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